

N-Dansyl 1,3-diaminopropane-d6 certificate of analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N-Dansyl 1,3-diaminopropane-d6

Cat. No.: B15558392

[Get Quote](#)

A comprehensive analysis of **N-Dansyl 1,3-diaminopropane-d6**, a deuterated internal standard vital for quantitative analytical studies, necessitates a detailed examination of its quality and purity. This technical guide provides an in-depth look at the typical data found in a Certificate of Analysis (CoA) for this compound, along with the experimental protocols used for its verification. This information is crucial for researchers, scientists, and drug development professionals who rely on the accuracy of this internal standard for their work.^[1]

N-Dansyl 1,3-diaminopropane-d6 is primarily utilized as an internal standard in quantitative analysis using techniques such as NMR, GC-MS, or LC-MS.^[1] The incorporation of stable heavy isotopes like deuterium allows for precise quantification in complex biological matrices during drug development and metabolic research.

Certificate of Analysis: A Representative Overview

The following tables summarize the typical quantitative data and specifications for a batch of **N-Dansyl 1,3-diaminopropane-d6**. This data is representative and may vary between different suppliers and batches.

Physicochemical Properties

Property	Specification
Molecular Formula	C ₁₅ H ₁₅ D ₆ N ₃ O ₂ S
Molecular Weight	313.45 g/mol
Appearance	Yellow to orange solid
Solubility	Soluble in DMSO, Methanol

Quality Control Data

Test	Specification	Result
Purity (by HPLC)	≥98%	99.5%
Isotopic Purity (by MS)	≥98 atom % D	99.2 atom % D
Identity (by ¹ H NMR, MS)	Conforms to structure	Conforms
Residual Solvents	Per USP <467>	Complies

Isotopic Distribution

Isotopic Species	Percentage
d6	99.20%
d5	0.65%
d4	0.10%
d3	0.05%
d2	<0.01%
d1	<0.01%
d0	<0.01%

Experimental Protocols

The following are detailed methodologies for the key experiments cited in the Certificate of Analysis.

High-Performance Liquid Chromatography (HPLC) for Purity Determination

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 μ m).
- Mobile Phase: A gradient of acetonitrile and water (both with 0.1% formic acid).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm.
- Procedure: A solution of **N-Dansyl 1,3-diaminopropane-d6** is prepared in the mobile phase and injected into the HPLC system. The peak area of the main component is compared to the total area of all peaks to determine the purity.

Mass Spectrometry (MS) for Identity and Isotopic Purity

- Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) coupled to an appropriate ionization source (e.g., ESI).
- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Mass Range: m/z 100-500.
- Procedure for Identity: The sample is infused into the mass spectrometer, and the resulting mass spectrum is analyzed for the presence of the protonated molecular ion $[M+H]^+$ corresponding to the calculated exact mass of **N-Dansyl 1,3-diaminopropane-d6**.
- Procedure for Isotopic Purity: The isotopic distribution of the molecular ion peak is analyzed to determine the percentage of the d6 species relative to other isotopic species (d0-d5).

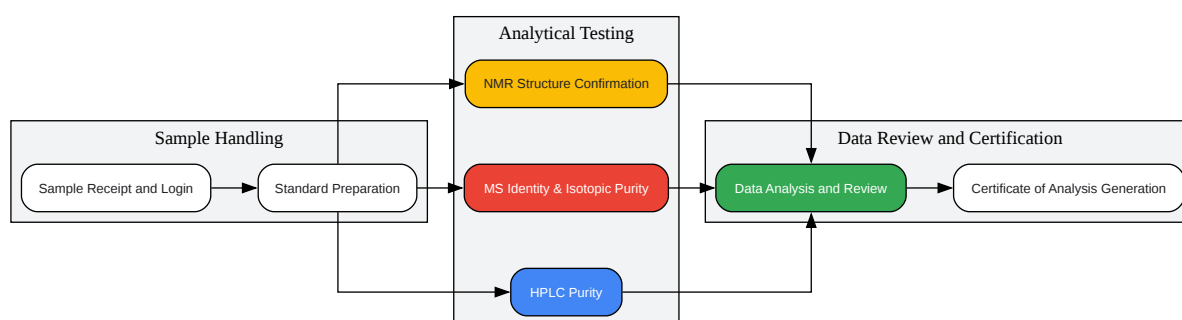
Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

- Instrumentation: A 400 MHz (or higher) NMR spectrometer.

- Solvent: Deuterated chloroform (CDCl_3) or deuterated dimethyl sulfoxide (DMSO-d_6).
- Procedure: A ^1H NMR spectrum is acquired. The absence of signals in the region corresponding to the six protons of the propane chain confirms the high level of deuteration. The remaining aromatic and amine proton signals should be consistent with the structure of N-Dansyl 1,3-diaminopropane.

Analytical Workflow

The following diagram illustrates the typical workflow for the quality control analysis of **N-Dansyl 1,3-diaminopropane-d6**.



[Click to download full resolution via product page](#)

Caption: Quality control workflow for **N-Dansyl 1,3-diaminopropane-d6**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [N-Dansyl 1,3-diaminopropane-d6 certificate of analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15558392#n-dansyl-1-3-diaminopropane-d6-certificate-of-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com